

Proper Disposal Procedures for BX048 Neodymium Magnet

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Compound of Interest

Compound Name: BX048

Cat. No.: B15554237

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For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment extends to the proper disposal of all materials, including powerful rare-earth magnets like the **BX048**. While not a chemical hazard, the **BX048**, a Grade N42 Neodymium (NdFeB) magnet, presents significant physical and magnetic risks that necessitate specific handling and disposal protocols. Adherence to these procedures is crucial to prevent personal injury and damage to sensitive electronic equipment.

Understanding the Hazards

Neodymium magnets are exceptionally strong and can cause serious injury if mishandled.^{[1][2][3][4]} The primary hazards include:

- **Crushing and Pinching:** The immense attractive force between magnets, or between a magnet and a ferrous surface, can cause severe pinching of skin and fingers, potentially leading to blood blisters, cuts, or even broken bones.^{[1][2][3]}
- **Chipping and Shattering:** These magnets are brittle. If allowed to slam together, they can shatter, sending sharp, high-velocity fragments into the air, which pose a serious risk of eye injury.^{[1][2][5]}

- **Magnetic Interference:** The strong magnetic field can damage or disrupt the functioning of electronic devices, including pacemakers, credit cards, and other magnetic storage media.^{[1][3][4]} A safe distance of at least 20cm is recommended for such items.^{[1][2]}
- **Ingestion Hazard:** Small magnets pose a severe health risk if swallowed, particularly by children.^{[1][2][3][4]} If multiple magnets are ingested, they can attract each other through intestinal walls, causing life-threatening complications.^{[1][2][3]}
- **Flammability of Dust:** Dust or powder from a neodymium magnet is highly flammable.^[5]

Quantitative Data: BX048 Physical and Magnetic Properties

For clarity and easy reference, the key quantitative specifications of the **BX048** magnet are summarized in the table below.

Property	Value
Material	Grade N42 Neodymium (NdFeB)
Coating	Nickel Plated
Dimensions	1" x 1/4" x 1/2"
Pull Force	Approximately 18.71 lbs

Step-by-Step Disposal Procedures

Proper disposal of **BX048** magnets is essential to mitigate risks and ensure environmental responsibility. Simply discarding them in regular trash is not advised due to their powerful magnetic field.^[6]

1. Personal Protective Equipment (PPE):

- Always wear protective gloves to prevent pinching injuries.^{[2][3]}
- Wear safety glasses or goggles to protect your eyes from potential shattering.^{[1][5]}

2. Secure and Label for Disposal:

- If the magnet is to be disposed of, it should be clearly labeled as "Scrap Magnet" in a dedicated container to avoid accidental misuse.[\[7\]](#)
- Store in a safe, dry, and well-ventilated area away from incompatible materials.[\[7\]](#)

3. Disposal Options:

- Recycling (Recommended): The most environmentally friendly option is to recycle the magnet. Neodymium magnets contain valuable rare-earth elements.[\[8\]](#)
 - Contact specialized electronic waste (e-waste) recycling facilities in your area, as many accept neodymium magnets.[\[6\]](#)[\[8\]](#)
 - Some magnet manufacturers or suppliers may have take-back or recycling programs.[\[6\]](#)
- Return to Manufacturer: Inquire with the original supplier about the possibility of returning the magnet for reuse or proper disposal.
- Professional Disposal Service: Engage a licensed waste disposal service that is equipped to handle and dispose of strong magnets.[\[6\]](#)[\[7\]](#)
- Landfill Disposal (If no other option is available):
 - Federal regulations may require that strong permanent magnets be thermally demagnetized by heating them to their Curie point (around 176°F for neodymium magnets) before disposal. This process should only be performed by professionals.[\[6\]](#)[\[9\]](#)[\[10\]](#)
 - To prevent the magnet from adhering to metallic surfaces in waste collection vehicles or at the landfill, it must be shielded. Place the magnet inside a sturdy steel container.[\[6\]](#)[\[10\]](#) The container should be significantly larger than the magnet to create distance and weaken the external magnetic field.

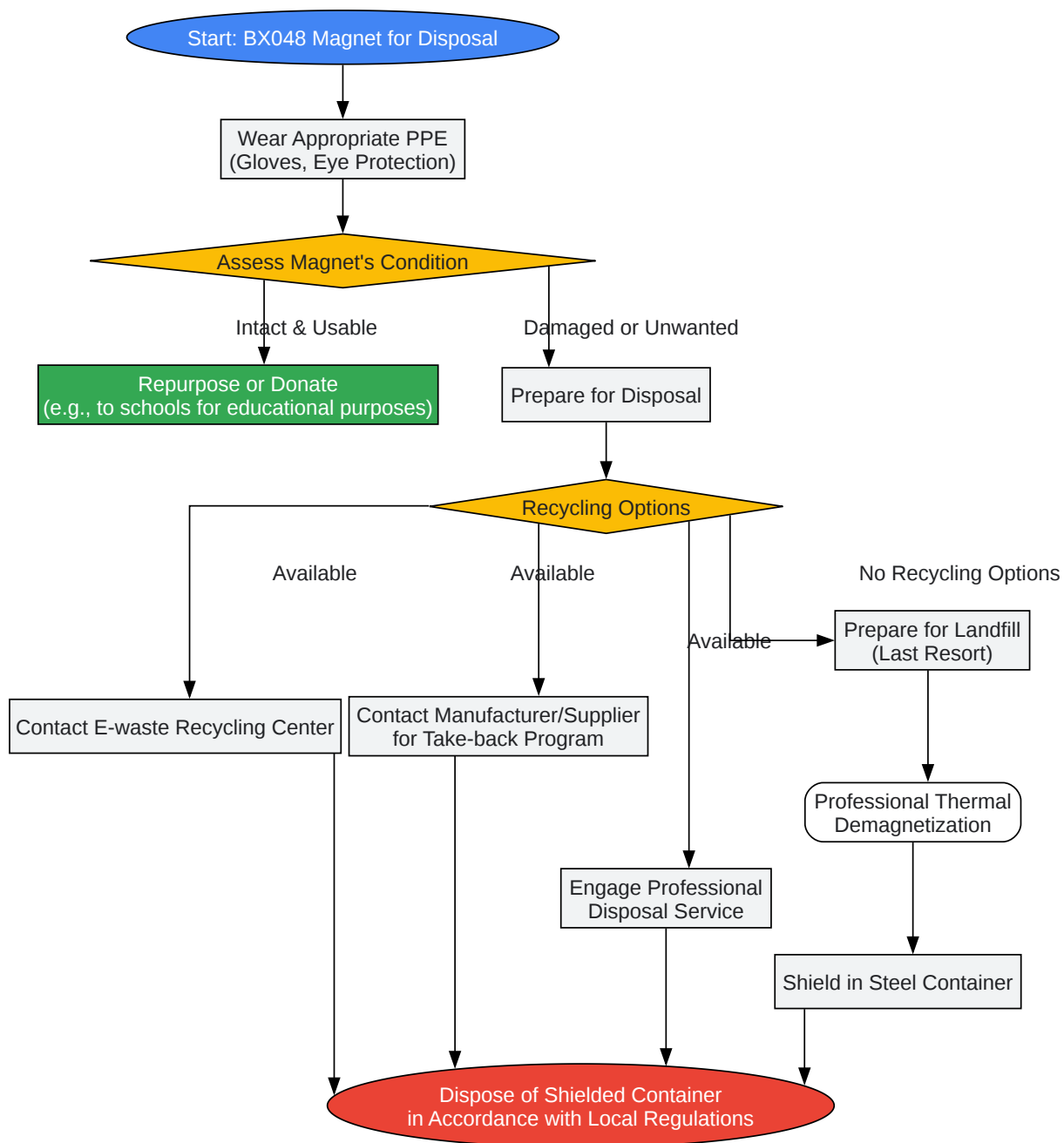
4. Transportation for Disposal:

- When shipping magnets for disposal or recycling, they are considered "dangerous goods" for air transport by the International Air Transport Association (IATA).[\[11\]](#)[\[12\]](#)[\[13\]](#)

- Proper shielding and packaging are required to ensure the magnetic field at a specified distance from the package is below regulated limits.[\[11\]](#)[\[13\]](#)[\[14\]](#) The package must be clearly labeled as containing magnetized material.[\[11\]](#)[\[12\]](#)

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of a **BX048** neodymium magnet.



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Caption: Decision workflow for the safe disposal of a **BX048** neodymium magnet.

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- To cite this document: BenchChem. [Proper Disposal Procedures for BX048 Neodymium Magnet]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15554237/docs#proper-disposal-procedures-for-bx048-neodymium-magnet\]](https://www.benchchem.com/product/b15554237/docs#proper-disposal-procedures-for-bx048-neodymium-magnet)

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